

# Introduction: Understanding the Reactivity and Risks of 1-Naphthyl Chloroformate

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## Compound of Interest

Compound Name: 1-Naphthyl chloroformate

CAS No.: 3759-61-3

Cat. No.: B1195493

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**1-Naphthyl chloroformate** is a highly reactive chemical intermediate, primarily utilized in organic synthesis, particularly for the introduction of a 1-naphthyloxycarbonyl protecting group. [1] Its utility stems from the reactive chloroformate group, which readily participates in reactions with nucleophiles like amines and alcohols. However, this same reactivity is the source of its significant hazards. This guide, prepared for researchers and drug development professionals, provides a comprehensive overview of the safety protocols, hazard mitigation, and emergency procedures necessary for the safe handling of this compound, moving beyond a standard Safety Data Sheet (SDS) to explain the causality behind each safety recommendation.

## Section 1: Chemical Identification

Precise identification is the first step in any chemical safety protocol. Misidentification can lead to improper handling and severe consequences.

Identifier	Value	Source
IUPAC Name	naphthalen-1-yl carbonochloridate	[2][3]
CAS Number	3759-61-3	[2][3]
EC Number	223-168-9	[2]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> ClO <sub>2</sub>	[1][2][3]
Molecular Weight	206.62 g/mol	[3]
Synonyms	1-Naphthylchlorocarbonate, alpha-naphthylchloroformate	[1][3]

## Section 2: Hazard Analysis & GHS Classification

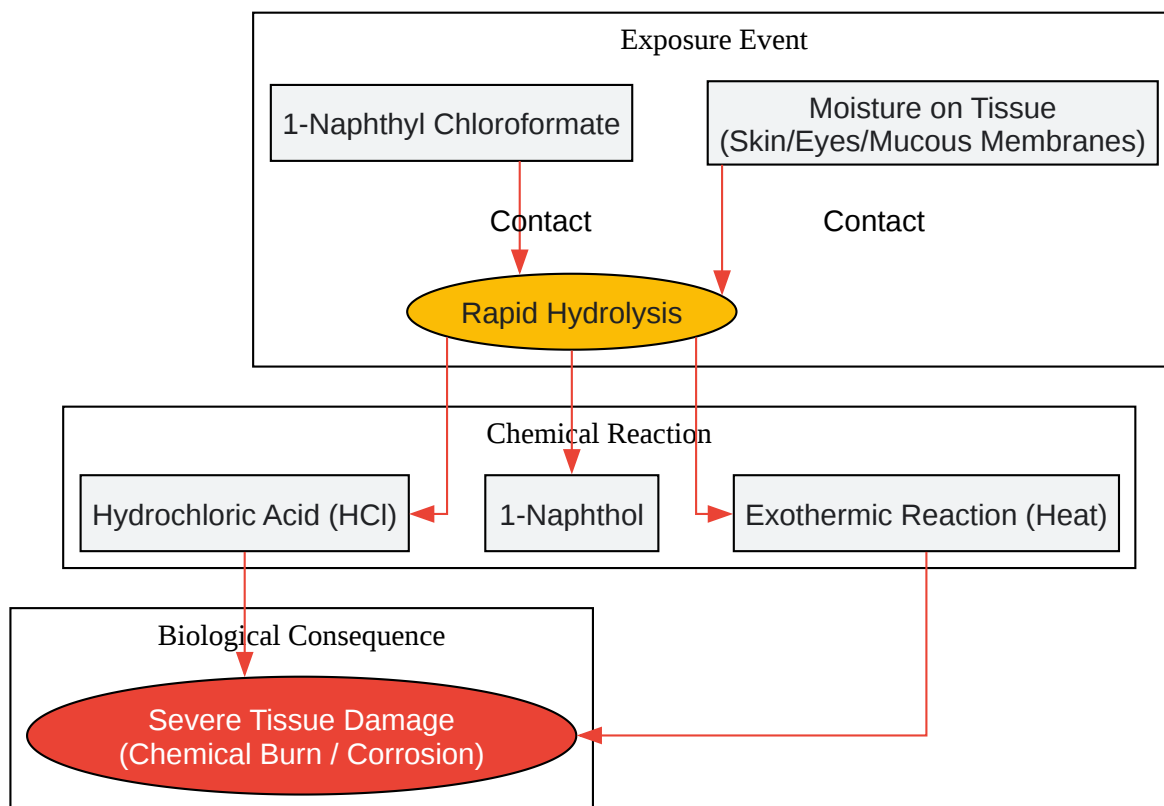
**1-Naphthyl chloroformate** is classified as a highly hazardous substance. Its primary danger lies in its corrosive nature, which can cause severe, irreversible damage upon contact. The Globally Harmonized System (GHS) provides a clear framework for understanding these risks.

GHS Classification	Hazard Code	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage

Expert Insight: The H314 classification (Skin Corrosion, Category 1B) is critical.[2][3][4] Unlike skin irritation, which is reversible, corrosion signifies irreversible damage, essentially a chemical burn. This is due to the rapid hydrolysis of the chloroformate group upon contact with moisture on the skin, releasing hydrochloric acid and 1-naphthol. This reaction is exothermic and rapidly destroys tissue. The same mechanism causes severe and permanent damage to the eyes (H318).[4]

## Hazard Visualization: Logical Flow of Corrosive Action

The following diagram illustrates the chemical reaction that leads to tissue damage upon exposure.



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Caption: Mechanism of tissue corrosion by **1-Naphthyl Chloroformate**.

## Section 3: Emergency Response Protocols

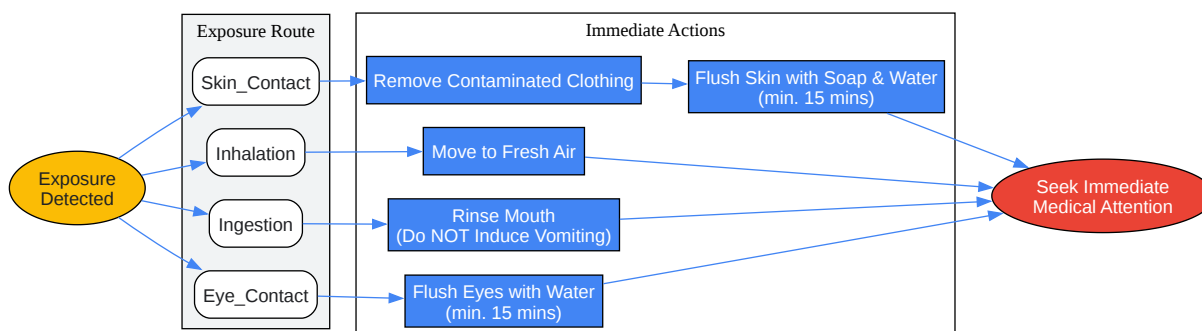
Immediate and correct first aid is critical to mitigate the severe effects of exposure. The primary goal is rapid decontamination.

## Protocol 1: Emergency First Aid for 1-Naphthyl Chloroformate Exposure

- General Advice: Move the victim out of the dangerous area immediately.[4] Show this safety data sheet to the attending physician. First responders must be protected from exposure.
- In Case of Inhalation:
  - Step 1: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[2][4]
  - Step 2: If breathing has stopped or is difficult, provide artificial respiration or oxygen.[5] Do not use mouth-to-mouth resuscitation.[2]
  - Step 3: Immediately call a POISON CENTER or physician.[2]
- In Case of Skin Contact:
  - Step 1: Immediately remove all contaminated clothing, including footwear.[2][4]
  - Step 2: Flush the affected skin with large amounts of soap and water for at least 15 minutes.[4][5]
  - Step 3: Seek immediate medical attention.[4] Chemical burns require specialized treatment.
- In Case of Eye Contact:
  - Step 1: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5]
  - Step 2: Remove contact lenses if present and easy to do. Continue rinsing.[2][4]
  - Step 3: Transport to the hospital or an ophthalmologist for immediate medical attention. Continue rinsing during transport if possible.[4]
- In Case of Ingestion:

- Step 1: Rinse the mouth thoroughly with water.[2][4]
- Step 2: Do NOT induce vomiting.[2][4] The corrosive nature of the substance can cause further damage to the esophagus.
- Step 3: Never give anything by mouth to an unconscious person.[2]
- Step 4: Immediately call a POISON CENTER or physician.[2]

## Emergency Response Workflow



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Caption: Emergency first-aid workflow for different exposure routes.

## Section 4: Safe Handling and Storage Procedures

Proactive measures are essential to prevent exposure. This involves a combination of engineering controls, administrative protocols, and proper storage.

## Protocol 2: Standard Operating Procedure for Handling 1-Naphthyl Chloroformate

- Preparation & Engineering Controls:
  - Work exclusively within a certified chemical fume hood to avoid inhalation of vapors.[6]
  - Ensure an eyewash station and safety shower are readily accessible and tested.[7]
  - Keep the container tightly closed when not in use.[4]
- Handling:
  - Avoid contact with skin, eyes, and clothing.
  - The substance is moisture-sensitive; handle under an inert atmosphere (e.g., nitrogen or argon) where possible.[4] This prevents degradation of the material and the formation of corrosive byproducts.
  - Use non-sparking tools and ground all equipment to prevent electrostatic discharge.[2]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[2]
  - Recommended storage temperature is 2-8°C.[1][4]
  - Store locked up in a designated corrosives area.[2][4]
  - Keep away from incompatible materials, particularly strong oxidizing agents, bases, and water/moisture.[4][6]
  - Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]

## Section 5: Exposure Control & Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide a sufficient barrier against this corrosive chemical.

- Eye/Face Protection: Wear tightly fitting safety goggles in combination with a face shield (minimum 8-inch).[4] Standard safety glasses are insufficient.
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., nitrile or neoprene) that have been inspected for integrity before use.[4][8] Use proper glove removal technique to avoid contaminating skin.[4]
  - Body Protection: A complete chemical-resistant suit or lab coat made of appropriate material is required to protect against splashes.[4][8] Trousers should be worn outside of boots.[8]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a full-face respirator with appropriate cartridges for organic vapors and acid gases is necessary.[2][8]

## Section 6: Physical and Chemical Properties

Understanding the physical properties of a chemical is crucial for predicting its behavior during handling and in the event of a spill.

Property	Value	Source
Appearance	Colorless oily liquid	[1][9]
Odor	No data available	[4]
Density	1.273 g/mL at 20°C	[2][9][10]
Boiling Point	~296-306°C at 760 mmHg (est.)	[1][2]
Flash Point	125°C (closed cup)	[1][2][4]
Solubility	Reacts with water	[11]

## Section 7: Stability and Reactivity Profile

- **Reactivity:** The compound is highly reactive. It decomposes in contact with water, liberating toxic and corrosive gases such as hydrogen chloride.
- **Chemical Stability:** It is stable under the recommended storage conditions (cool, dry, inert atmosphere).[4]
- **Conditions to Avoid:** Exposure to moisture is the primary condition to avoid.[4] Also, avoid high heat and sources of ignition.[2]
- **Incompatible Materials:** Avoid strong oxidizing agents, acids, and bases.[4]
- **Hazardous Decomposition Products:** When heated to decomposition or upon reaction with water, it can emit toxic fumes of hydrogen chloride and carbon oxides (CO, CO<sub>2</sub>).[9]

## Section 8: Toxicological Profile

The toxicological data underscores the severe hazard potential of this compound.

Toxicity Type	Finding	Species	Source
Acute Oral Toxicity (LD50)	2,550 mg/kg	Rat	[4]
Skin Corrosion/Irritation	Causes severe skin irritation/burns	Rabbit	[4]
Serious Eye Damage/Irritation	Causes severe eye irritation/damage	Rabbit	[4]

**Expert Insight:** While the oral LD50 suggests moderate toxicity upon ingestion, the primary danger is not systemic poisoning but acute, localized corrosive damage.[4][9] The data from rabbit studies, showing severe skin and eye damage, is the most critical piece of toxicological information for laboratory personnel and dictates the stringent handling procedures required.[4]

## Section 9: Transport and Disposal

- Transport: **1-Naphthyl chloroformate** is classified as a dangerous good for transport. It falls under UN number 3261, Class 8 (Corrosive solid, acidic, organic, n.o.s.), Packing Group II. [4]
- Disposal: Waste must be treated as hazardous. Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][4][6] Do not allow the product to enter drains.[4]

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